

# Diphenyl(quinuclidin-4-yl)methanol molecular structure and formula

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## Compound of Interest

Compound Name: *Diphenyl(quinuclidin-4-yl)methanol*

Cat. No.: *B052841*

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## An In-depth Technical Guide to Diphenyl(quinuclidin-4-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diphenyl(quinuclidin-4-yl)methanol**, a tertiary amino alcohol, is a molecule of significant interest in pharmaceutical development, primarily recognized as a key intermediate and process impurity in the synthesis of Umeclidinium Bromide, a long-acting muscarinic antagonist used in the treatment of chronic obstructive pulmonary disease (COPD). A thorough understanding of its molecular structure, physicochemical properties, and synthesis is crucial for process optimization, impurity profiling, and ensuring the quality and safety of the final active pharmaceutical ingredient (API). This technical guide provides a comprehensive overview of **Diphenyl(quinuclidin-4-yl)methanol**, consolidating available data on its molecular characteristics, synthesis, and known associations.

### Molecular Structure and Formula

The molecular structure of **Diphenyl(quinuclidin-4-yl)methanol** consists of a quinuclidine ring, a bicyclic amine, substituted at the 4-position with a diphenylmethanol group. This structure imparts specific chemical properties that are pertinent to its role as a synthetic intermediate.

Molecular Formula: C<sub>20</sub>H<sub>23</sub>NO[1][2][3]

Chemical Names:

- (1-Azabicyclo[2.2.2]oct-4-yl)(diphenyl)methanol[4]
- α,α-Diphenyl-1-azabicyclo[2.2.2]octane-4-methanol

CAS Number: 461648-39-5[1][2][3]

Molecular Weight: Approximately 293.40 g/mol [1][2]

Below is a 2D representation of the molecular structure:

Caption: 2D structure of **Diphenyl(quinuclidin-4-yl)methanol**.

## Physicochemical Properties

A summary of the known and predicted physicochemical properties of **Diphenyl(quinuclidin-4-yl)methanol** is presented in the table below. These properties are essential for its handling, purification, and analytical characterization.

Property	Value	Source
Appearance	White to off-white solid	[4][5]
Molecular Formula	C <sub>20</sub> H <sub>23</sub> NO	[1][2][3]
Molecular Weight	293.40 g/mol	[1][2]
Boiling Point (Predicted)	440.3±25.0 °C	[6]
Solubility	Soluble in DMSO, Chloroform, Methanol. Very slightly soluble in water (0.23 g/L at 25 °C, calculated).	[7][8]
pKa (Predicted)	13.34 ± 0.29	[9]
Density (Predicted)	1.18±0.1 g/cm <sup>3</sup>	[7]

## Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and identification of **Diphenyl(quinuclidin-4-yl)methanol**. While comprehensive experimental spectra are often proprietary, key data from patent literature is provided.

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

A European patent application provides the following <sup>1</sup>H NMR data for the compound, recorded in deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>) at 400 MHz.

- <sup>1</sup>H NMR (400MHz; DMSO-d<sub>6</sub>): δ 7.51 (4H, m), 7.25 (4H, m), 7.15 (2H, m), 2.65 (6H, m), 1.60 (6H, m)[5]

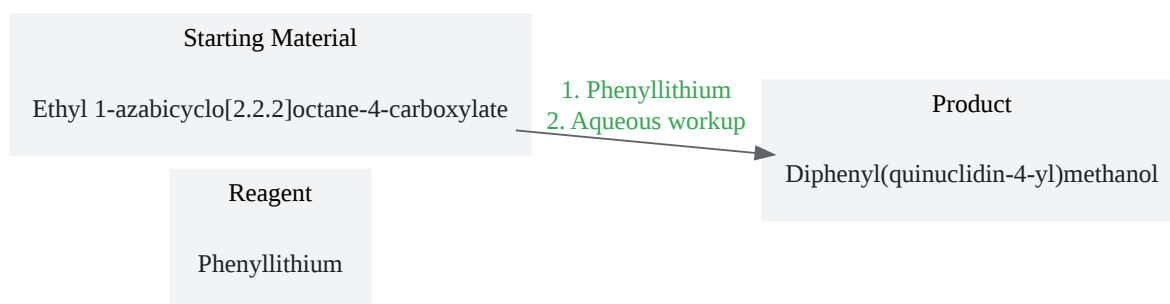
## Experimental Protocols

The synthesis of **Diphenyl(quinuclidin-4-yl)methanol** is a critical step in the overall synthesis of Umeclidinium Bromide. The following is a representative experimental protocol derived from patent literature.

### Synthesis of Diphenyl(quinuclidin-4-yl)methanol

This synthesis involves the reaction of a quinuclidine-based ester with an organometallic phenylating agent.

Reaction Scheme:



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Caption: Synthesis of **Diphenyl(quinuclidin-4-yl)methanol**.

Procedure:[10][11]

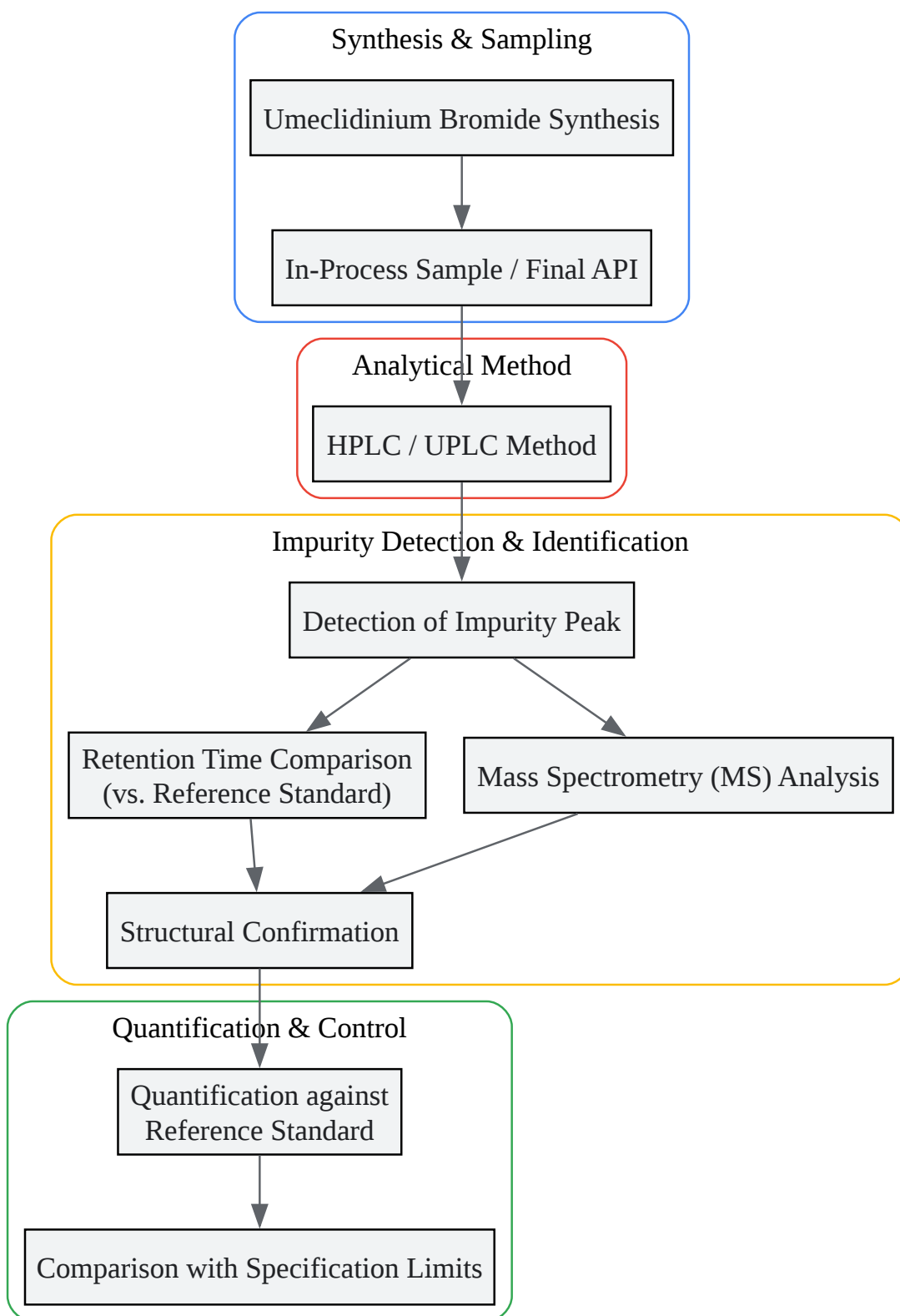
- **Reaction Setup:** A solution of phenyllithium (1.5-1.7 M in cyclohexane/ether) is cooled to -30°C under an argon atmosphere.
- **Addition of Ester:** A solution of ethyl 1-azabicyclo[2.2.2]octane-4-carboxylate in anhydrous tetrahydrofuran (THF) is added dropwise to the cooled phenyllithium solution, maintaining the temperature at -30°C.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** The resulting mixture is subjected to an extractive workup. The organic phase is extracted with 1N hydrochloric acid. The combined aqueous phases are then basified with a saturated potassium carbonate solution to a pH greater than 9, leading to the precipitation of the product. The solid is collected by filtration, washed with ethyl acetate, and dried to yield the final product as a white solid.[12]

## Biological Activity and Significance

**Diphenyl(quinuclidin-4-yl)methanol** is primarily known as a process-related impurity in the synthesis of Umeclidinium Bromide.[1] As such, its own pharmacological profile is not extensively studied. However, the quinuclidine core is a well-established pharmacophore present in numerous biologically active compounds, exhibiting a wide range of activities including antimicrobial, anticholinergic, and antihistaminic effects. The presence of this moiety suggests that **Diphenyl(quinuclidin-4-yl)methanol** could potentially interact with various biological targets. Its primary significance in drug development is as a reference standard for monitoring and controlling impurities during the manufacturing of Umeclidinium Bromide to ensure the safety and efficacy of the final drug product.

## Logical Workflow for Impurity Analysis

The following diagram illustrates a typical workflow for the identification and quantification of **Diphenyl(quinuclidin-4-yl)methanol** as an impurity in Umeclidinium Bromide synthesis.



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Caption: Workflow for Impurity Profiling.

## Conclusion

**Diphenyl(quinuclidin-4-yl)methanol** is a compound of considerable importance in the pharmaceutical industry, particularly in the context of the synthesis of Umeclidinium Bromide. This technical guide has summarized its key molecular and physicochemical properties, provided an overview of its synthesis, and contextualized its significance as a process impurity. For researchers and professionals in drug development, a comprehensive understanding of this molecule is essential for maintaining high standards of quality and safety in pharmaceutical manufacturing. Further research into its potential biological activities could reveal additional applications for this and related quinuclidine derivatives.

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